

An In-depth Technical Guide to N,N-Dimethyl-4-nitrosoaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N,N-Dimethyl-4-nitrosoaniline**

Cat. No.: **B045008**

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **N,N-Dimethyl-4-nitrosoaniline**, a versatile chemical compound with significant applications in various scientific and industrial fields. This document details its chemical and physical properties, experimental protocols for its synthesis, key reactions, and applications, with a focus on data relevant to research and development professionals.

Core Chemical and Physical Properties

N,N-Dimethyl-4-nitrosoaniline, also known as p-nitroso-N,N-dimethylaniline, is an aromatic organic compound characterized by a nitroso group substituted at the para-position of N,N-dimethylaniline.^[1] It typically appears as a green crystalline powder or chunks.^{[2][3]} This compound serves as a crucial intermediate in the synthesis of azo dyes and has applications in polymer chemistry and pharmaceutical research.^[2]

Data Summary Table

The quantitative properties of **N,N-Dimethyl-4-nitrosoaniline** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Weight	150.18 g/mol	[1][2]
Molecular Formula	C ₈ H ₁₀ N ₂ O	[1][2][4]
CAS Number	138-89-6	[1][2]
Melting Point	85 - 87 °C	[2][5]
Density	1.15 g/cm ³ at 20 °C	[5][6]
Appearance	Green powder or chunks	[2][3]
Solubility	Insoluble in water; Soluble in ethanol (5%)	[1][7]
UV Absorption Maxima (in Alcohol)	234 nm, 273 nm, 305 nm, 314 nm	[1]
UN Number	1369	[1][8]

Synthesis of N,N-Dimethyl-4-nitrosoaniline: Experimental Protocol

The synthesis of **N,N-Dimethyl-4-nitrosoaniline** is typically achieved through the nitrosation of N,N-dimethylaniline. The following protocol is a standard laboratory procedure.

Materials:

- N,N-Dimethylaniline (100 g)
- Concentrated Hydrochloric Acid (345 ml)
- Sodium Nitrite (60 g)
- Ice
- Water
- Sodium Hydroxide (NaOH) or Sodium Carbonate (Na₂CO₃) solution

- Toluene, Chloroform, or Diethyl Ether for extraction

Procedure:

- Dissolution and Cooling: Dissolve 100 g of N,N-dimethylaniline in 345 ml of concentrated hydrochloric acid in a suitable reaction vessel.[9]
- Add crushed ice to the mixture until the temperature drops below 0 °C.[9]
- Nitrosation Reaction: Prepare a solution of 60 g of sodium nitrite in a minimal amount of water.[9]
- Slowly add the sodium nitrite solution to the cooled dimethylaniline hydrochloride solution while stirring vigorously.[9]
- Maintain the reaction temperature below 8 °C throughout the addition by adding more ice as necessary.[9]
- Isolation of Hydrochloride Salt: As the reaction proceeds, the hydrochloride salt of **N,N-Dimethyl-4-nitrosoaniline** will precipitate as yellow needles.[9]
- After the addition is complete, allow the mixture to stand, then filter the precipitate.[9]
- Wash the collected solid with a small amount of dilute hydrochloric acid and dry it. The melting point of the hydrochloride salt is approximately 177 °C.[9][10]
- Conversion to Free Base: To obtain the free base, treat the **N,N-Dimethyl-4-nitrosoaniline** hydrochloride with a stoichiometric amount of a base like sodium hydroxide or sodium carbonate solution until the pH reaches ~8.0, indicated by a green color.[3]
- Extraction and Purification: Extract the green free base from the aqueous solution using an organic solvent such as toluene, chloroform, or diethyl ether.[3]
- Dry the organic extract over an anhydrous drying agent (e.g., K_2CO_3), filter, and remove the solvent by distillation.[3]
- The resulting solid is the purified **N,N-Dimethyl-4-nitrosoaniline**, which can be further recrystallized if needed.[3]



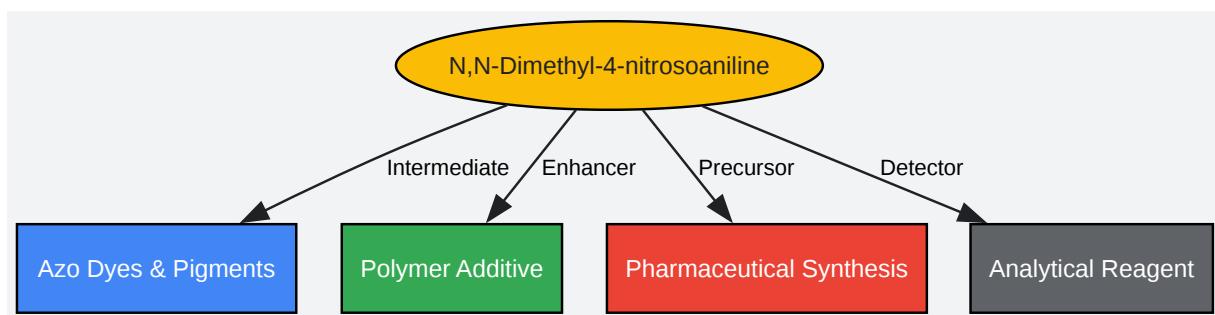
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Caption: Workflow for the synthesis of N,N-Dimethyl-4-nitrosoaniline.

Key Reactions and Applications

N,N-Dimethyl-4-nitrosoaniline is a valuable building block in organic synthesis due to the reactivity of its nitroso group.[2]

- **Azo Dye Synthesis:** Its primary industrial use is as an intermediate in the production of azo dyes, which are widely used for coloring textiles, plastics, and inks.[2]
- **Organic Synthesis:** It serves as a reagent in various chemical transformations. For instance, it is known to have a delayed but violent reaction with acetic anhydride.[3] It can also react with compounds like diethyl-2-bromomalonate.[11]
- **Polymer Chemistry:** The compound is used in the formulation of certain polymers to enhance properties such as color stability and resistance to degradation.[2]
- **Analytical Chemistry:** It is employed in spectrophotometric methods to detect and quantify nitroso compounds in various samples, which is useful for environmental monitoring.[2]
- **Pharmaceutical Research:** Its unique chemical structure makes it a subject of exploration for synthesizing potential pharmaceutical agents.[2]



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Caption: Key application areas of **N,N-Dimethyl-4-nitrosoaniline**.

Spectroscopic Information

Spectroscopic analysis is critical for the identification and characterization of **N,N-Dimethyl-4-nitrosoaniline**.

- UV-Vis Spectroscopy: In an alcohol solvent, the compound exhibits maximum absorption at wavelengths of 234 nm ($\log \epsilon = 3.67$), 273 nm ($\log \epsilon = 3.82$), 305 nm ($\log \epsilon = 3.18$), and 314 nm ($\log \epsilon = 3.14$).[\[1\]](#)
- Infrared (IR) Spectroscopy: IR spectral data are available and can be found in spectral databases for detailed vibrational mode analysis.[\[1\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H NMR and ^{13}C NMR spectra have been recorded and are available for structural elucidation.[\[1\]](#)[\[12\]](#)

Safety and Handling

N,N-Dimethyl-4-nitrosoaniline is a hazardous substance and must be handled with appropriate safety precautions.

- Hazards: It is classified as toxic if swallowed and is a skin and eye irritant. It is also a self-heating substance, which may cause it to catch fire.[\[3\]](#)
- Personal Protective Equipment (PPE): When handling this compound, appropriate PPE, including gloves, eye protection (eyeshields), and respiratory protection (dust mask), should be worn.
- Storage: It should be stored in a well-ventilated area, away from heat, sparks, and open flames.[\[7\]](#) It is incompatible with strong oxidizing agents.[\[6\]](#) The recommended storage temperature is generally at room temperature or below 30°C.[\[3\]](#)[\[5\]](#)

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- To cite this document: BenchChem. [An In-depth Technical Guide to N,N-Dimethyl-4-nitrosoaniline]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b045008#n-n-dimethyl-4-nitrosoaniline-molecular-weight>

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